

# Y13g: A Powerful Tool for Elucidating Protein-Protein Interactions

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## Compound of Interest

Compound Name: Y13g

Cat. No.: B15612412

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

The **Y13g** antibody, also known as Y13-259, is a well-established rat monoclonal antibody that serves as a critical tool for investigating the intricate world of protein-protein interactions, particularly those involving the Ras superfamily of small GTPases. These proteins are central to a multitude of cellular signaling pathways, and their dysregulation is a hallmark of many human diseases, including cancer. This document provides detailed application notes and experimental protocols for utilizing **Y13g** to study these vital interactions.

## Introduction to Y13g (Y13-259)

**Y13g** is a pan-Ras antibody, recognizing H-Ras, K-Ras, and N-Ras isoforms.<sup>[1][2][3]</sup> Its epitope lies within a conserved region of the Ras protein (amino acids 70-89) that is not directly involved in guanine nucleotide (GTP/GDP) binding.<sup>[1]</sup> This characteristic is particularly advantageous as it allows the antibody to bind to Ras irrespective of its activation state, enabling the study of interactions with both active (GTP-bound) and inactive (GDP-bound) forms. However, its primary utility lies in its ability to immunoprecipitate Ras and its interacting partners, providing a snapshot of the Ras interactome within a cellular context.

## Key Applications

- **Co-Immunoprecipitation (Co-IP):** **Y13g** is extensively used to isolate Ras-effector protein complexes from cell lysates. By pulling down Ras, researchers can identify and characterize

the proteins that associate with it under specific cellular conditions.

- **Pull-Down Assays:** In vitro pull-down assays can be performed using purified recombinant Ras and potential interacting partners, with **Y13g** facilitating the capture of these complexes.
- **Western Blotting:** **Y13g** is a reliable primary antibody for detecting Ras proteins in western blot analyses, allowing for the verification of Ras expression levels in experimental samples. [\[4\]](#)[\[5\]](#)
- **Immunofluorescence:** The antibody can be used to visualize the subcellular localization of Ras proteins, providing insights into their spatial regulation and interaction with localized partners.
- **Functional Inhibition:** In some experimental setups, **Y13g** has been shown to neutralize the biological activity of Ras, likely by sterically hindering its interaction with downstream effectors.[\[6\]](#) This can be a valuable tool for probing the functional consequences of Ras-mediated signaling.

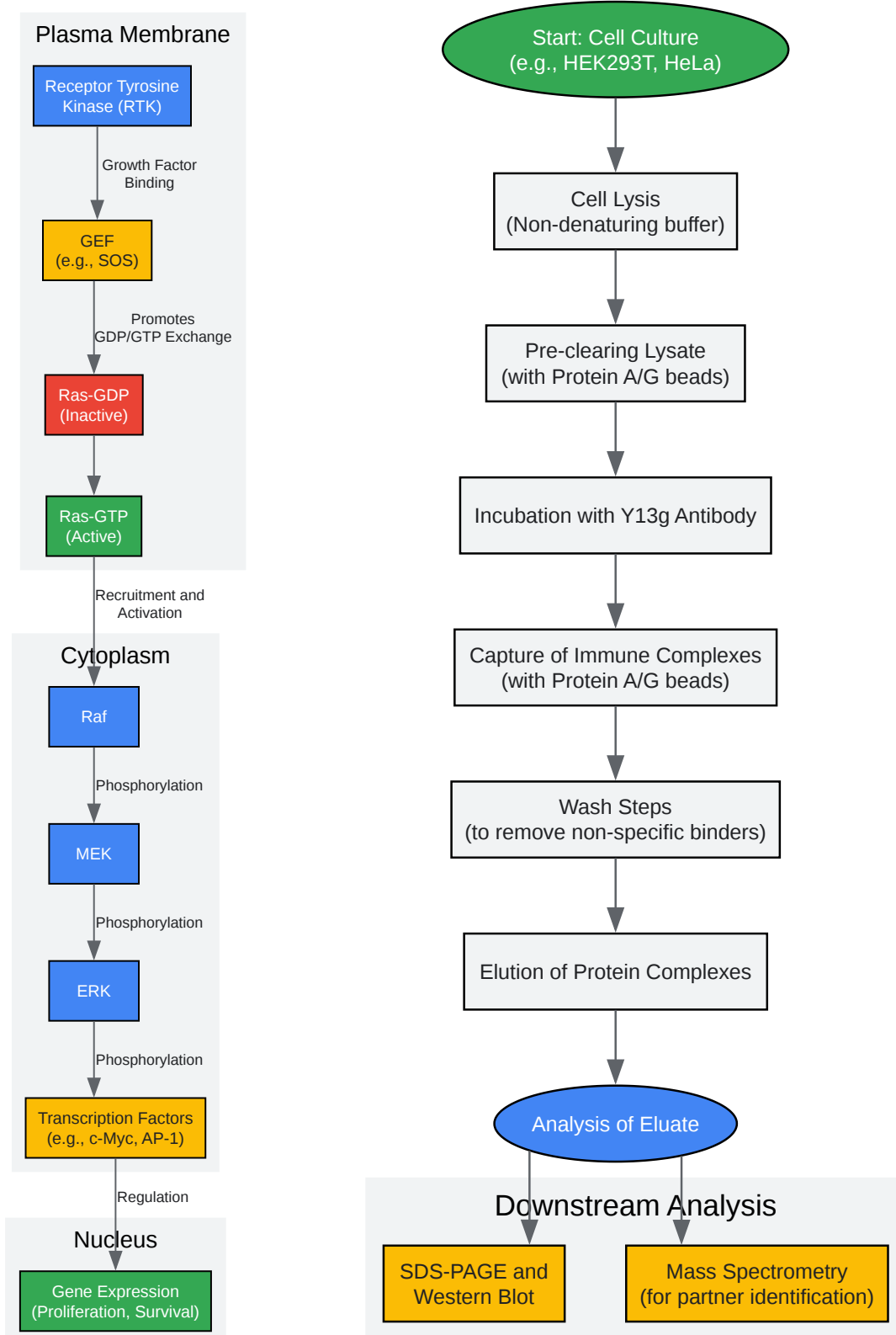
## Quantitative Data Summary

The following table summarizes quantitative data from studies that have utilized **Y13g** or its derivatives to assess protein-protein interactions.

Parameter	Value	Method	Protein Interaction	Reference
Enrichment Factor	270-fold	Immunoprecipitation-Mass Spectrometry (IP-MS)	HRAS from HCT116 lysate	[4]
Binding Affinity (Kd)	Low nM	Surface Plasmon Resonance (SPR)	iDab#6 (Y13-259 derivative) to GTP-bound Ras	Not explicitly found in search results
Immunoprecipitation Efficiency	N-Ras > H-Ras / K-Ras	Co-Immunoprecipitation / Western Blot	Ras isoforms from tumor extracts	[7]

## Signaling Pathway: Ras-Raf-MEK-ERK (MAPK) Pathway

The Ras-Raf-MEK-ERK pathway is a canonical signaling cascade that regulates cell proliferation, differentiation, and survival. **Y13g** can be instrumental in studying the initial critical interaction between activated Ras and its effector, Raf kinase.



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- To cite this document: BenchChem. [Y13g: A Powerful Tool for Elucidating Protein-Protein Interactions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15612412#y13g-as-a-tool-for-studying-protein-protein-interactions]

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